

oleanolic acid physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Physical and Chemical Properties of Oleanolic Acid

Introduction

Oleanolic acid (OA) is a naturally occurring pentacyclic triterpenoid ubiquitously found in the plant kingdom, including in many medicinal plants and food sources like olives.[1][2] It exists as a free acid or as an aglycone for triterpenoid saponins.[1][3] Alongside its common isomer, ursolic acid, oleanolic acid has garnered significant attention from the scientific community for its diverse pharmacological activities, which include hepatoprotective, anti-inflammatory, antioxidant, anti-tumor, and antiviral properties.[1][4][5] This technical guide provides a comprehensive overview of the core physical and chemical properties of oleanolic acid, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Oleanolic acid is structurally classified as a pentacyclic triterpenoid derived from the lupane biosynthesis pathway.[2][3] Its structure features a hydroxyl group at the C-3 position, a carboxylic acid at the C-28 position, and a double bond between C-12 and C-13.[6] This stable molecular framework can withstand harsh conditions, such as boiling in hydrochloric acid.[6]

Table 1: General and Chemical Identification of Oleanolic Acid

Property	Value	Source(s)
IUPAC Name	(4aS,6aR,6aS,6bR,8aR,10S,12aR,14bS)-10-hydroxy-2,2,6a,6b,9,9,12a-heptamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylic acid	[7]
CAS Number	508-02-1	[7][8][9][10]
Molecular Formula	C ₃₀ H ₄₈ O ₃	[1][7][8][9]
Molecular Weight	456.7 g/mol	[4][7][8][9]
Synonyms	Oleanic acid, Caryophyllin, Astringenin C, Virgaureagenin B	[7][8][11]

| Chemical Class | Pentacyclic Triterpenoid, Hydroxy Monocarboxylic Acid [[3][7] |

Physicochemical Properties

Oleanolic acid appears as a fine, crystalline solid.[4][10] Its hydrophobic nature and low water solubility are critical factors influencing its bioavailability and extraction methods.[4][12]

Table 2: Core Physical Properties of Oleanolic Acid

Property	Value	Source(s)
Melting Point	>300 °C; typically 306-313 °C, 310 °C (decomposes)	[2][4][7][8][13]
Boiling Point	553-554 °C at 760 mmHg	[4]
Physical Form	Solid, powder, fine needles from alcohol	[7][10]
Color	Light yellow	[8]
pKa	2.52 (at 25°C) / 4.74 (strongest acidic)	[8][10]
Density	1.10 g/cm ³ (Solid)	[13]

| Optical Rotation [α]_D²⁰ | +83.3° (c = 0.6 in chloroform) |[8][10] |

Solubility

Oleanolic acid is characterized by its poor solubility in aqueous solutions, a factor that limits its oral bioavailability.[4][12] It is, however, soluble in various organic solvents, which are commonly used for its extraction from plant materials.[4][11][14]

Table 3: Solubility of Oleanolic Acid in Various Solvents

Solvent	Solubility Value	Conditions	Source(s)
Water	1.748 µg/L / 0.00082 g/L / ~0.02 µg/mL	-	[4][15]
Ethanol	~5 mg/mL	-	[11]
Methanol	Soluble in 235 parts	-	[10]
DMSO	~3 mg/mL	-	[11]
Dimethylformamide (DMF)	~30 mg/mL	-	[11]
Acetone	Soluble in 180 parts	-	[10]
Chloroform	Soluble in 118 parts	-	[10]
Diethyl Ether	Soluble in 65 parts	-	[10]

| DMF:PBS (pH 7.2) (1:2) | ~0.3 mg/mL | Aqueous buffer |[11] |

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and structural elucidation of oleanolic acid.

Table 4: Key Spectroscopic Data for Oleanolic Acid

Technique	Key Signals / Peaks	Source(s)
¹ H-NMR	δ 5.49 ppm (1H, s, H-12 olefinic proton); δ 3.47 ppm (1H, t, J=8.0 Hz, H-3); Multiple signals for tertiary methyl groups between δ 0.75 and 1.12 ppm.	[4][16]
¹³ C-NMR	δ 181.4 ppm (C-28, carboxyl); δ 146.1 ppm (C-13, olefinic); δ 123.8 ppm (C-12, olefinic); δ 79.4 ppm (C-3, oxygenated carbon).	[4][17]
Mass Spectrometry (EIMS)	m/z 456 [M] ⁺ (molecular ion); m/z 248 (base peak, retro-Diels-Alder fragment); m/z 203.	[16]

| Infrared (IR) (KBr) | 3500 cm⁻¹ (O-H stretch); 2950, 2850 cm⁻¹ (C-H stretch); 1715 cm⁻¹ (C=O stretch of carboxylic acid). |[16] |

Experimental Protocols

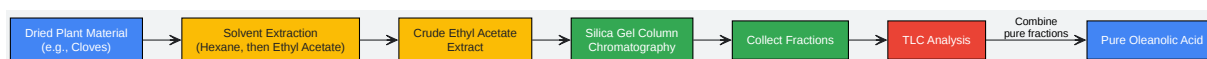
Extraction and Isolation from Plant Material

This protocol describes a general workflow for the extraction and purification of oleanolic acid from a plant source, such as cloves (*Syzygium aromaticum*).[16]

Methodology:

- **Extraction:** The dried plant material (e.g., 1.5 kg of whole cloves) is sequentially and exhaustively extracted with solvents of increasing polarity. A common sequence is hexane followed by ethyl acetate.[16] The solvent is removed from each extract in vacuo to yield the crude extracts.
- **Chromatographic Separation:** The ethyl acetate extract, which is rich in triterpenoids, is subjected to column chromatography over silica gel (e.g., 60-120 mesh).

- Elution: The column is eluted with a gradient of solvents, typically a mixture of hexane and ethyl acetate with increasing polarity (e.g., starting from 8:2 hexane:ethyl acetate).[16]
- Fraction Collection & Analysis: Fractions are collected and analyzed by Thin Layer Chromatography (TLC) to identify those containing oleanolic acid.
- Purification and Confirmation: Fractions containing the pure compound are combined, and the solvent is evaporated. The structure of the isolated oleanolic acid is then confirmed using spectroscopic methods (NMR, Mass Spectrometry).[16]



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Caption: A generalized workflow for the extraction and isolation of oleanolic acid.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

The melting point of oleanolic acid is often determined using DSC, which measures the heat flow associated with thermal transitions.

Methodology:

- Sample Preparation: A small, accurately weighed sample of pure oleanolic acid is placed into a sealed aluminum capsule.[4]
- Instrument Calibration: The instrument is calibrated using a standard with a known melting point and heat of fusion, such as Indium ($T_m = 156.6\text{ }^{\circ}\text{C}$).[4]
- Thermal Scan: The sample is subjected to a controlled temperature program. For oleanolic acid, a typical program would be a ramp from $60\text{ }^{\circ}\text{C}$ to $320\text{ }^{\circ}\text{C}$ at a heating rate of $40\text{ }^{\circ}\text{C}/\text{min}$. [4]
- Data Analysis: The melting point is identified as the onset or peak of the endothermic event on the resulting thermogram. For oleanolic acid, a single endothermic peak is observed around $309\text{-}310\text{ }^{\circ}\text{C}$. [4]

Solubility Measurement by HPLC

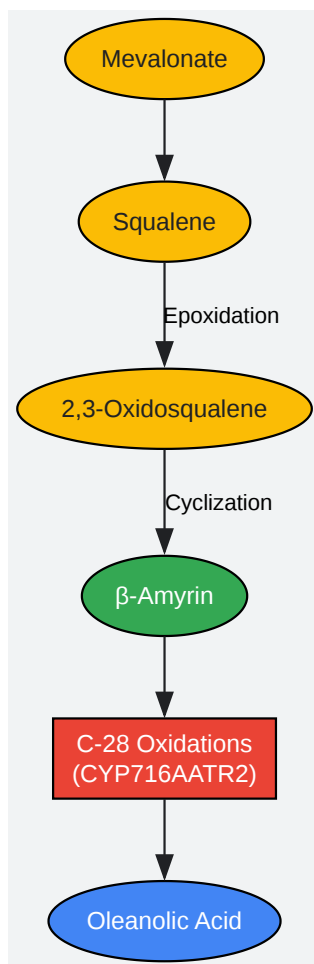
The solubility of oleanolic acid in various solvents can be quantified using High-Performance Liquid Chromatography (HPLC).

Methodology:

- **Sample Preparation:** An excess amount of oleanolic acid is added to a known volume of the solvent in a vial. The mixture is shaken in a constant temperature bath until equilibrium is reached.
- **Filtration:** The supernatant is filtered through a membrane filter (e.g., 0.45 μm PVDF) to remove any undissolved solid.[\[12\]](#)
- **HPLC Analysis:** The filtered solution is then analyzed by a calibrated HPLC system.
 - **Column:** C18 column (e.g., Sepax HP-C18, 5 μm , 4.6 mm $\times$ 150 mm).[\[14\]](#)
 - **Mobile Phase:** A mixture such as Methanol:Water:Phosphoric Acid (95:5:0.01 v/v/v).[\[14\]](#)
 - **Detection:** UV detector set at 210 nm.[\[14\]](#)
- **Quantification:** The concentration of oleanolic acid in the solvent is determined by comparing its peak area to a standard calibration curve.

Biosynthesis and Biological Relationships

Oleanolic acid is biosynthesized in plants from the precursor squalene. This pathway involves cyclization to form β -amyrin, followed by a series of oxidations at the C-28 position catalyzed by cytochrome P450 enzymes to form the final carboxylic acid.[\[2\]](#)



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Caption: Simplified biosynthetic pathway of oleanolic acid from mevalonate.

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- To cite this document: BenchChem. [oleanolic acid physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662496#oleanolic-acid-physical-and-chemical-properties]

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